

Application Notes and Protocols for N-Benzoyl-N-phenylhydroxylamine in Gravimetric Analysis

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Compound of Interest

Compound Name: *BPHA*

Cat. No.: *B1204783*

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N-Benzoyl-N-phenylhydroxylamine (**BPHA**) is a versatile organic reagent widely utilized in analytical chemistry for the gravimetric determination of various metal ions.^[1] Its ability to form stable, insoluble metal complexes that can be easily precipitated, filtered, and weighed makes it a valuable tool for quantitative analysis.^[1] This document provides detailed protocols for the application of **BPHA** in the gravimetric analysis of several metal ions, including copper, iron, aluminum, titanium, and beryllium.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the gravimetric determination of selected metal ions using N-Benzoyl-N-phenylhydroxylamine.

Analyte (Metal Ion)	Optimal pH Range for Precipitation	Precipitation Temperature (°C)	Final Weighing Form	Molecular Formula of Weighed Form	Gravimetric Factor
Copper (Cu ²⁺)	3.6 - 6.0	Room Temperature	Copper- BPHA Complex	Cu(C ₁₃ H ₁₀ NO ₂) ₂	0.1299
Iron (Fe ³⁺)	3.0 - 4.5	Room Temperature	Iron-BPHA Complex	Fe(C ₁₃ H ₁₀ NO ₂) ₃	0.0816
Aluminum (Al ³⁺)	4.2 - 6.4	60 - 70	Aluminum- BPHA Complex	Al(C ₁₃ H ₁₀ NO ₂) ₃	0.0405
Titanium (Ti ⁴⁺)	1.0 - 2.0 (in H ₂ SO ₄)	Room Temperature	Titanium Dioxide	TiO ₂	0.5995 (from Ti(C ₁₃ H ₁₀ NO ₂) ₄)
Beryllium (Be ²⁺)	6.5 - 8.0	Room Temperature	Beryllium Oxide	BeO	0.0204 (from Be(C ₁₃ H ₁₀ NO ₂) ₂)

Experimental Protocols

Preparation of N-Benzoyl-N-phenylhydroxylamine (BPHA) Reagent Solution

A standard reagent solution of **BPHA** is typically prepared by dissolving the solid reagent in a suitable organic solvent.

Procedure:

- Weigh an appropriate amount of N-Benzoyl-N-phenylhydroxylamine powder (assay ≥ 98%). [\[2\]](#)
- Dissolve the powder in ethanol or acetic acid to prepare a 0.1 M solution.

- Store the solution in a well-stoppered bottle.

General Protocol for Gravimetric Determination

The following is a general procedure that can be adapted for the specific metal ions listed in the quantitative data table.

Procedure:

- **Sample Preparation:** Take an accurately measured aliquot of the sample solution containing the metal ion of interest into a beaker. Dilute with distilled water to approximately 200 mL.
- **pH Adjustment:** Adjust the pH of the solution to the optimal range for the specific metal ion (see table above) using a suitable buffer solution (e.g., ammonium acetate-acetic acid for Cu^{2+} , Fe^{3+} , and Al^{3+}) or dilute acid/base.
- **Precipitation:** Heat the solution to the recommended precipitation temperature (if required). Add the **BPHA** reagent solution dropwise with constant stirring until precipitation is complete. An excess of the reagent should be added to ensure complete precipitation.
- **Digestion:** Allow the precipitate to digest for a period of time to encourage the formation of larger, more easily filterable particles. This is typically done by leaving the beaker on a water bath or at room temperature for 1-2 hours.
- **Filtration:** Filter the precipitate through a pre-weighed sintered glass or porcelain filtering crucible.
- **Washing:** Wash the precipitate with a suitable washing solution to remove any adsorbed impurities. For many metal-**BPHA** complexes, a dilute solution of the precipitating reagent at the optimal pH can be used.
- **Drying/Ignition:**
 - For complexes that are weighed directly (e.g., Cu, Fe, Al complexes), dry the crucible containing the precipitate in an oven at a temperature of 110-120 °C until a constant weight is achieved.

- For precipitates that are converted to the metal oxide (e.g., Ti, Be), carefully ignite the crucible at a high temperature (e.g., 800-1000 °C) in a muffle furnace to a constant weight.
[3][4]
- Calculation: Calculate the mass of the analyte in the original sample based on the weight of the final precipitate and the corresponding gravimetric factor.

Specific Protocol for the Gravimetric Determination of Copper (Cu²⁺)

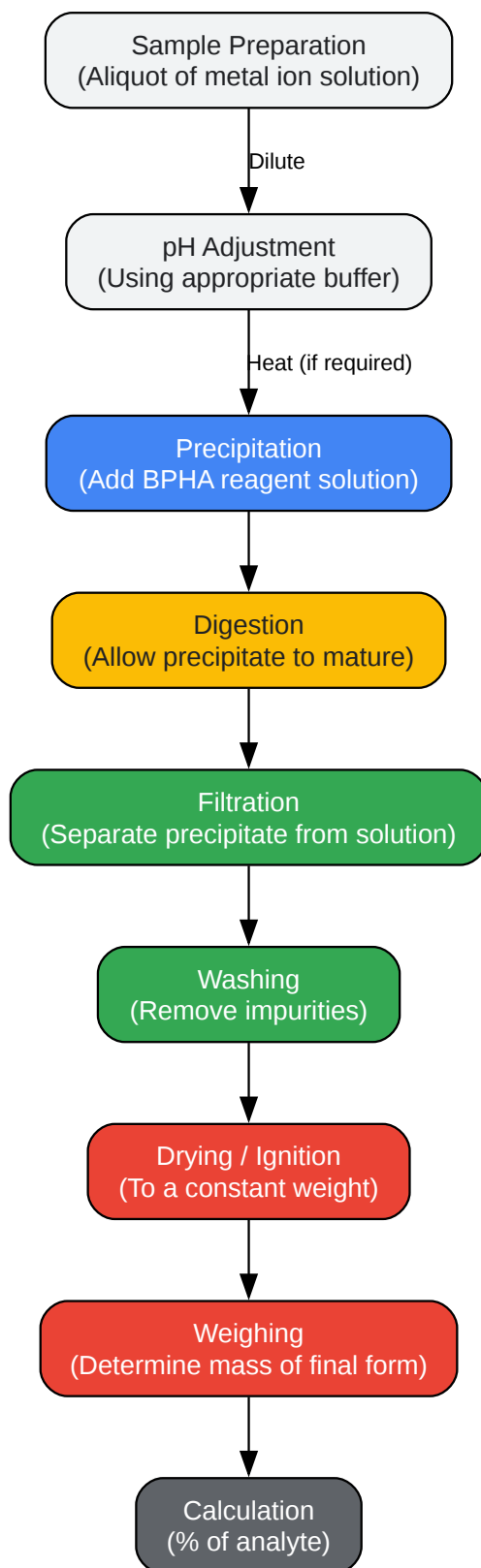
This protocol details the specific steps for the determination of copper using **BPHA**.

Procedure:

- Take a known volume of the copper-containing solution in a 400 mL beaker and dilute to about 200 mL with distilled water.
- Add 10 mL of a 2 M ammonium acetate solution and 5 mL of glacial acetic acid to buffer the solution to a pH between 3.6 and 6.0.
- Add the 0.1 M **BPHA** reagent solution slowly with constant stirring until the precipitation of the greenish-yellow copper-**BPHA** complex is complete. Add a slight excess of the reagent.
- Allow the precipitate to settle for 1 hour at room temperature.
- Filter the precipitate through a pre-weighed sintered glass crucible (G4).
- Wash the precipitate with a freshly prepared wash solution containing 0.1% **BPHA** and adjusted to the precipitation pH.
- Dry the crucible and precipitate in an oven at 110-120 °C to a constant weight.
- The weight of the precipitate corresponds to Cu(C₁₃H₁₀NO₂)₂.

Visualizations

Experimental Workflow for Gravimetric Analysis using BPHA

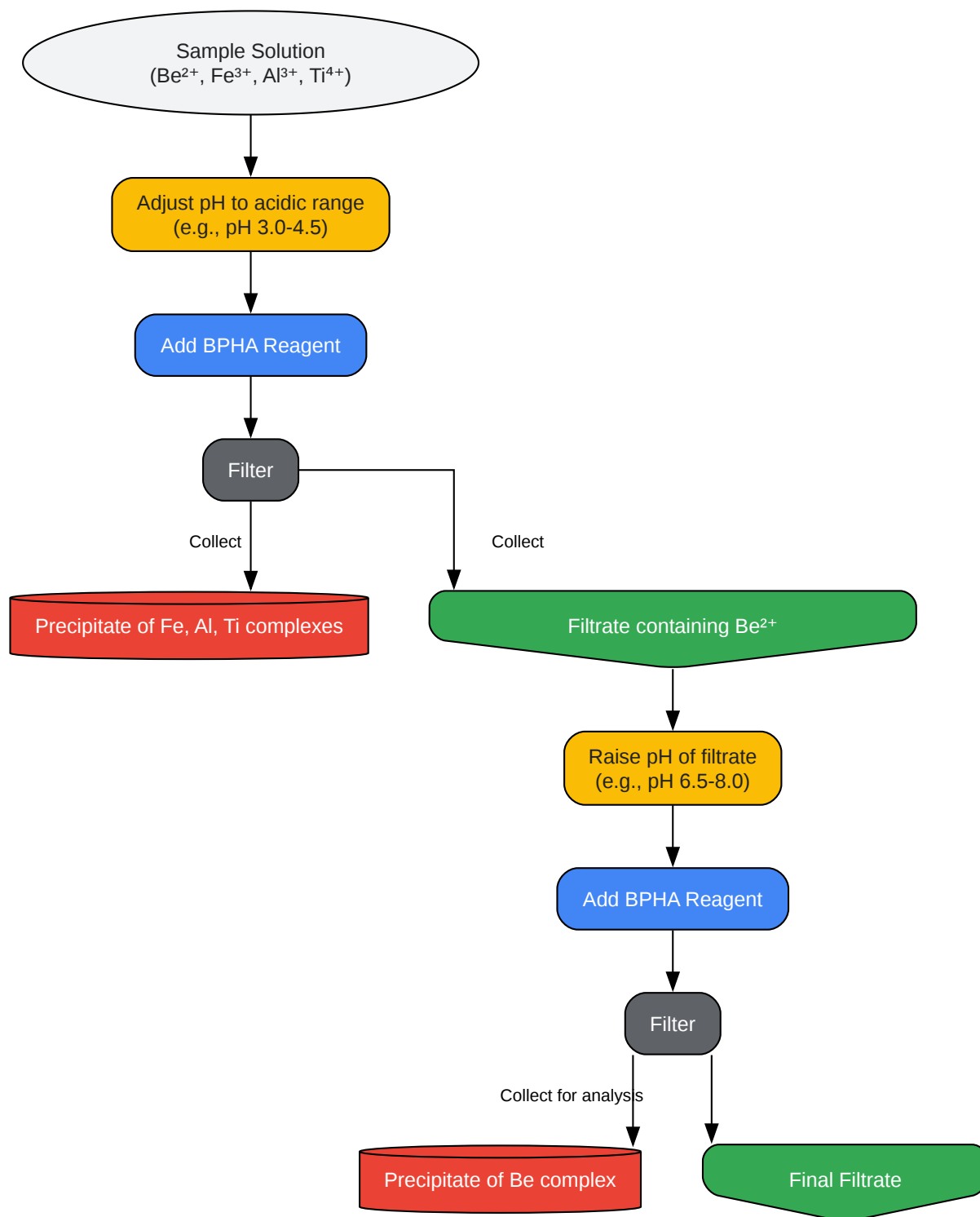


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Caption: Workflow for the gravimetric determination of metals using **BPHA**.

Logical Relationship for Separation of Beryllium

N-Benzoyl-N-phenylhydroxylamine can be employed for the separation of beryllium from iron, aluminum, and titanium by controlling the pH of the solution.[4]



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Caption: Separation of Beryllium from interfering ions using **BPHA**.

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